

Comprehensive Spectroscopic Guide: Butyl tert-butylphosphonate Derivatives

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Compound of Interest

Compound Name: Butyl tert-butylphosphonate

CAS No.: 91149-24-5

Cat. No.: B14362296

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Part 1: Core Directive & Structural Definition

Structural Disambiguation

In the context of pharmaceutical development and organophosphorus chemistry, the term "**Butyl tert-butylphosphonate**" can refer to distinct structural isomers. Precise identification is paramount for regulatory compliance and synthetic success.

- Target A: Di-tert-butyl phosphonate (CAS 13086-84-5)
 - Role: Key intermediate for H-phosphonate synthesis (e.g., Tenofovir disoproxil).
 - Structure:
 - Class: H-Phosphonate diester.
 - Key Feature: Direct P-H bond; two tert-butyl ester groups.
- Target B: **Dibutyl tert-butylphosphonate** (CAS 29398-15-8)

- Role: Metal extractant; heavy metal scavenger.
- Structure:
- Class: Phosphonate diester (P-C bond).
- Key Feature: Direct P-C bond (tert-butyl group on Phosphorus).

This guide prioritizes Target A (Di-tert-butyl phosphonate) due to its high relevance in drug development, while providing comparative data for Target B to prevent analytical confusion.

Part 2: Spectroscopic Data (NMR, IR, MS)

Nuclear Magnetic Resonance (NMR) Spectroscopy

A. Di-tert-butyl phosphonate (Target A)

The presence of the P-H bond creates a distinctive scalar coupling pattern.

Nucleus	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
P NMR	3.0 – 5.0	Doublet (d)	Hz	P atom (P-H coupled)
H NMR	6.82	Doublet (d)	Hz	P-H proton
1.50	Singlet (s)	-	t-Bu () protons	
C NMR	82.5	Doublet (d)	Hz	Quaternary C of t-Bu
29.8	Doublet (d)	Hz	Methyl C of t-Bu	

“

Analyst Note: The massive coupling constant (

Hz) in the proton spectrum is the diagnostic fingerprint for the H-phosphonate functionality. It often appears as two small satellites if the spectral window is narrow.

B. Dibutyl tert-butylphosphonate (Target B)

Lacks the P-H bond; characterized by the P-C bond to the tert-butyl group.

Nucleus	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
P NMR	38.0 – 42.0	Singlet/Multiplet	-	P atom (P-C bonded)
H NMR	1.15	Doublet (d)	Hz	t-Bu protons on P
4.05	Multiplet (m)	-	O-CH ₂ (Butyl)	
1.65	Multiplet (m)	-	CH ₂ (Butyl)	
0.95	Triplet (t)	Hz	CH ₃ (Butyl)	

Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of the oxidation state and substitution pattern.

Functional Group	Wavenumber (cm)	Intensity	Diagnostic Value
P-H Stretch	2430 – 2440	Medium/Sharp	Critical for Target A. Confirms H-phosphonate.
P=O Stretch	1250 – 1265	Strong	Present in both. Indicates phosphyl group.
P-O-C Stretch	990 – 1020	Strong	Indicates ester linkage.
C-H Stretch	2970 – 2980	Medium	Alkyl groups (t-Bu/Bu).

Mass Spectrometry (MS) - EI/ESI

Fragmentation patterns differ significantly due to the stability of the tert-butyl cation.

- Di-tert-butyl phosphonate (Target A, MW 194.2)
 - Molecular Ion (): 194 (Weak/Absent due to fragmentation).
 - Base Peak: 57 ().
 - Diagnostic Fragments:
 - 138 ().
 - 121 ().

- 82 (equivalent).
- **Dibutyl tert-butylphosphonate** (Target B, MW 250.3)
 - Molecular Ion (): 250 (Detectable).
 - Base Peak:
57 () or
193 ().
 - Diagnostic Fragments:
 - Loss of butyl chain ().
 - McLafferty rearrangement products from the butyl ester.

Part 3: Experimental Protocols & Workflows

Synthesis & Validation Workflow (Tenofovir Intermediate)

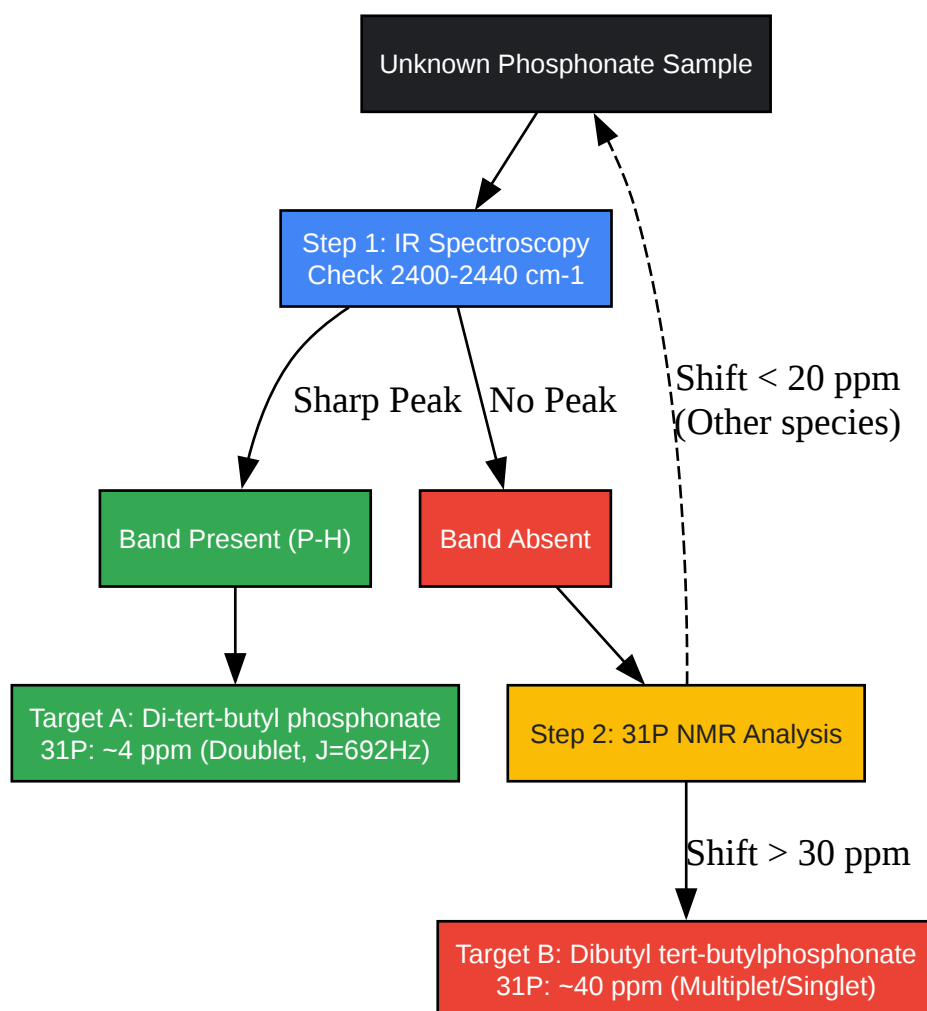
This protocol describes the generation of the active phosphonate species from Di-tert-butyl phosphonate.

Protocol: In-Situ Activation for Nucleoside Phosphorylation

- Preparation: Charge a flame-dried flask with Di-tert-butyl phosphonate (1.0 eq) and anhydrous pyridine/DCM (1:1).

- Activation: Cool to 0°C. Add Pivaloyl chloride (1.5 eq) dropwise.
 - Mechanism:[\[1\]](#) Formation of the mixed anhydride.
- Coupling: Cannulate the nucleoside (e.g., PMPA precursor) solution into the activated phosphonate.
- Oxidation: Treat the resulting H-phosphonate diester with Iodine/Water or /Water to generate the phosphate.
- Deprotection: The tert-butyl groups are removed via acid hydrolysis (TFA/DCM) to yield the free phosphonic acid.

Visualization: Phosphonate Analysis Decision Tree



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Caption: Analytical logic flow for distinguishing H-phosphonates (Tenofovir precursors) from P-C bonded phosphonates.

Part 4: References

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Guide: Butyl tert-butylphosphonate Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14362296/docs#comprehensive-spectroscopic-guide-butyl-tert-butylphosphonate-derivatives\]](https://www.benchchem.com/product/b14362296/docs#comprehensive-spectroscopic-guide-butyl-tert-butylphosphonate-derivatives)

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